

Application Notes: Quantification of Collagen Deposition in Frozen Tissues using Sirius Red Staining

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sirius Red*
Cat. No.: *B10828370*

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Introduction

Collagen, the most abundant protein in mammals, plays a critical role in maintaining the structural integrity of the extracellular matrix (ECM) in various tissues. Abnormal collagen deposition is a hallmark of fibrosis, a pathological process characterized by excessive scarring and tissue hardening, which is central to the progression of many chronic diseases. Therefore, the accurate quantification of collagen is crucial for understanding disease pathogenesis and evaluating the efficacy of anti-fibrotic therapies. Picro-**Sirius Red** (PSR) staining is a widely used histochemical technique for the specific detection of collagen fibers in tissue sections. When viewed under polarized light, collagen fibers stained with PSR exhibit a characteristic birefringence, with thicker type I collagen fibers appearing yellow-orange and thinner type III collagen fibers appearing green. This property allows for the specific visualization and quantification of collagen. While traditionally used with formalin-fixed paraffin-embedded (FFPE) tissues, PSR staining can also be effectively applied to frozen tissue sections, offering advantages in terms of preserving antigenicity for complementary immunohistochemical

analyses. This document provides a detailed protocol for **Sirius Red** staining of frozen tissue sections and the subsequent quantification of collagen deposition.

Data Presentation

The following table summarizes representative quantitative data obtained from **Sirius Red** staining of frozen tissue sections in different disease models. This data illustrates the utility of this technique in assessing the extent of fibrosis.

Tissue	Experimental Model	Condition	Mean Collagen Area (%)	Range (%)	Reference
Myocardium	Monocrotaline-induced	Control	1.58	1.39 - 1.77	[1] [2]
	Pulmonary Hypertension (Rat)				
MCT-treated	4.03	3.30 - 4.76	[1] [2]		
Liver	Carbon Tetrachloride (CCl ₄)-induced	Control	~1-2	-	[3]
	Fibrosis (Mouse)				
CCl ₄ -treated	~8-10	-	[3]		
Kidney	Donor Biopsies (Human)	Frozen Sections	18.5	11.5 - 25.5	[4] [5]
	Paraffin Sections				
Paraffin Sections	10.7	3.7 - 17.7	[4] [5]		

Experimental Protocol

This protocol details the steps for **Sirius Red** staining of frozen tissue sections.

Reagents and Materials

- **Picro-Sirius Red** Solution:
 - **Sirius Red** F3B (Direct Red 80)
 - Saturated aqueous solution of picric acid
 - Preparation: Dissolve 0.1 g of **Sirius Red** F3B in 100 ml of saturated aqueous picric acid.
[1] The solution is stable for an extended period.
- Fixative:
 - 10% Neutral Buffered Formalin (NBF) or
 - Kahle Fixative:
 - Distilled water: 60 ml
 - 95-100% Ethanol: 28 ml
 - 37% Formaldehyde: 10 ml
 - Glacial Acetic Acid: 2 ml[6][7]
- Acidified Water:
 - Distilled water
 - Glacial Acetic Acid
 - Preparation: Add 0.5 ml of glacial acetic acid to 100 ml of distilled water.
- Dehydration Solutions:
 - 70% Ethanol
 - 95% Ethanol

- 100% Ethanol
- Clearing Agent:
 - Xylene or a xylene substitute
- Mounting Medium:
 - Resinous mounting medium
- Phosphate Buffered Saline (PBS)
- Distilled water
- Cryostat
- Microscope slides
- Coplin jars or staining dishes

Staining Procedure

- Tissue Sectioning:
 - Cut frozen tissue blocks into 5-10 μm thick sections using a cryostat.
 - Mount the sections onto charged microscope slides.
 - Allow the sections to air dry at room temperature for at least 30 minutes.
- Fixation:
 - Immerse the slides in 10% Neutral Buffered Formalin for 10-20 minutes at room temperature.[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - Alternatively, for certain tissues, Kahle fixative can be used for 10 minutes at room temperature.[\[6\]](#)[\[7\]](#)
 - Rinse the slides gently with running tap water for 5 minutes.

- Wash in distilled water.
- Staining:
 - Immerse the slides in the Picro-**Sirius Red** solution and incubate for 60-90 minutes at room temperature.[9][10] A 60-minute incubation is generally sufficient to achieve equilibrium staining.[2][3]
- Washing:
 - After staining, wash the slides in two changes of acidified water for 2 minutes each to remove unbound dye.[2]
 - Briefly rinse with distilled water.
- Dehydration:
 - Dehydrate the sections by immersing them sequentially in 70% ethanol, 95% ethanol, and two changes of 100% ethanol. The duration for each step can be brief (e.g., 30-60 seconds).[1][8]
- Clearing:
 - Clear the sections in two changes of xylene or a xylene substitute for 5 minutes each.
- Mounting:
 - Apply a coverslip to the sections using a resinous mounting medium.

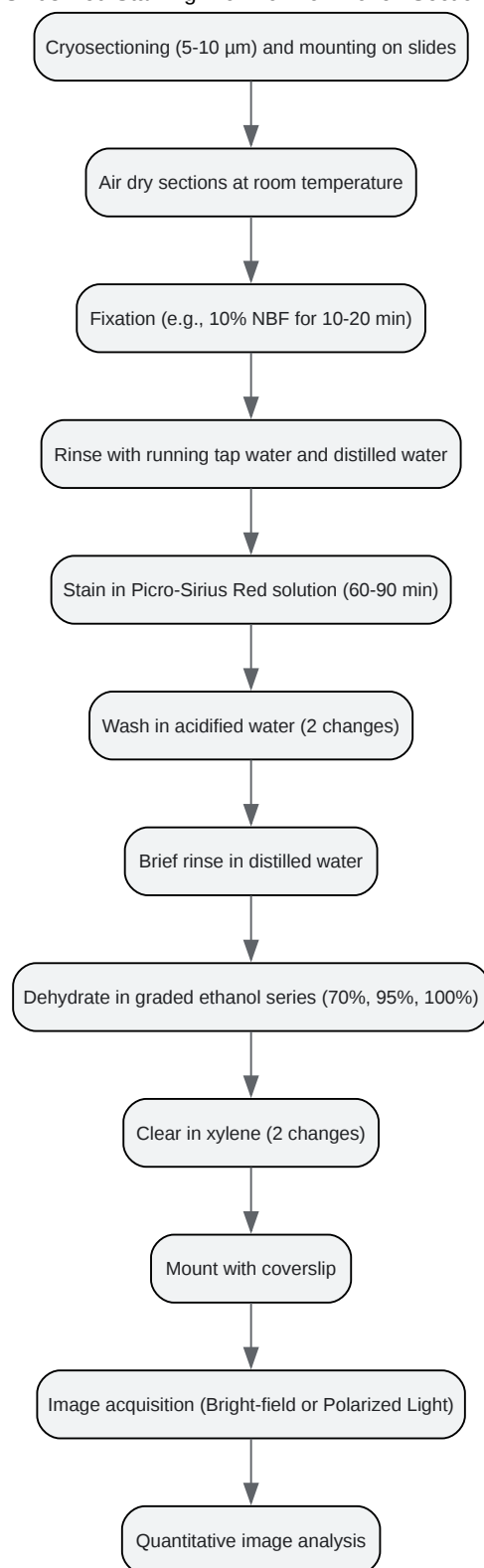
Image Acquisition and Analysis

- Microscopy:
 - Visualize the stained sections using a bright-field microscope. For enhanced visualization and differentiation of collagen types, a microscope equipped with polarizing filters is recommended.

- Under polarized light, type I collagen fibers will appear bright yellow or orange, while type III collagen fibers will appear green.
- Image Quantification:
 - Capture digital images of the stained sections at a consistent magnification.
 - Image analysis software (e.g., ImageJ, CellProfiler) can be used to quantify the collagen content.
 - The software can be used to set a color threshold to specifically select the red-stained collagen areas.
 - The percentage of the total tissue area that is positively stained for collagen can then be calculated.

Experimental Workflow

Sirius Red Staining Workflow for Frozen Sections



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Caption: Workflow for **Sirius Red** staining of frozen tissue sections.

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References

- 1. Rapid quantification of myocardial fibrosis: a new macro-based automated analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Rapid quantification of myocardial fibrosis: a new macro-based automated analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Aging enhances liver fibrotic response in mice through hampering extracellular matrix remodeling | Aging [aging-us.com]
- 4. Computer-assisted evaluation enhances the quantification of interstitial fibrosis in renal implantation biopsies, measures differences between frozen and paraffin sections, and predicts delayed graft function - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Computer-assisted evaluation enhances the quantification of interstitial fibrosis in renal implantation biopsies, measures differences between frozen and paraffin sections, and predicts delayed graft function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Picrosirius-Polarization Method for Collagen Fiber Detection in Tendons: A Mini-Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Advantages of Sirius Red staining for quantitative morphometric collagen measurements in lungs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. protocols.io [protocols.io]
- 10. journals.physiology.org [journals.physiology.org]
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